

Pivalolactone Solubility in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: Pivalolactone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **pivalolactone** in various organic solvents. **Pivalolactone**, a cyclic ester, is a valuable monomer for the synthesis of polyesters with unique properties, making it a compound of interest in polymer chemistry and materials science. Understanding its solubility is critical for its polymerization, processing, and application in various fields, including drug development where polymers can be used as matrices for controlled release.

Core Data Presentation: Solubility of a Pivalolactone Analogue

Direct quantitative solubility data for **pivalolactone** in a wide range of organic solvents is not readily available in published literature. However, to provide a useful reference for researchers, the following table summarizes the mole fraction solubility (x_1) of a structurally similar lactone, (+)-biotin intermediate lactone, in several common organic solvents at various temperatures. This data can serve as a valuable estimation for the solubility behavior of **pivalolactone**, though experimental verification is recommended.

Table 1: Mole Fraction Solubility (x_1) of (+)-Biotin Intermediate Lactone in Various Organic Solvents at Different Temperatures (K)^{[1][2]}

Temperature (K)	Methanol	Toluene	Ethyl Acetate	Tetrahydrofuran (THF)	Dichloromethane	N,N-Dimethylformamide (DMF)
287.15	0.0018	0.0035	0.0088	0.0152	0.0245	0.0458
293.15	0.0023	0.0046	0.0112	0.0191	0.0301	0.0551
298.15	0.0028	0.0058	0.0139	0.0235	0.0365	0.0655
303.15	0.0034	0.0072	0.0171	0.0286	0.0438	0.0771
308.15	0.0041	0.0089	0.0208	0.0345	0.0521	0.0902
313.15	0.0049	0.0108	0.0251	0.0413	0.0615	0.1049
318.15	0.0058	0.0131	0.0301	0.0492	0.0722	0.1214
323.75	0.0069	0.0158	0.0359	0.0584	0.0845	0.1401

Qualitative Solubility Information for **Pivalolactone**:

- Chloroform: **Pivalolactone** is soluble in chloroform. One source indicates a solubility of 1.6% w/v.
- Methanol: **Pivalolactone** is reported to be soluble in methanol.
- Water: The solubility of **pivalolactone** in water is stated to be in the range of 10 to 50 mg/mL at 19°C.

Experimental Protocols

A standardized experimental protocol for determining the solubility of a liquid solute like **pivalolactone** in an organic solvent is crucial for obtaining reliable and reproducible data. The following is a generalized methodology based on the static equilibrium method, which can be adapted for various solvent-solute systems.

Protocol: Determination of **Pivalolactone** Solubility in an Organic Solvent

1. Materials and Equipment:

- **Pivalolactone** (purified by distillation over calcium hydride)[3]
- Selected organic solvent (HPLC grade or equivalent)
- Analytical balance (± 0.1 mg)
- Thermostatically controlled shaker or water bath
- Calibrated thermometer
- Glass vials with airtight seals
- Syringes and syringe filters (chemically compatible with the solvent)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system with a suitable detector

2. Procedure:

- Preparation of Saturated Solution:
- Add an excess amount of **pivalolactone** to a known volume of the selected organic solvent in a sealed glass vial. The presence of a separate liquid phase of **pivalolactone** ensures that the solution is saturated.
- Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature.
- Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- Sample Collection and Preparation:
- After equilibration, stop the agitation and allow the two phases to separate.
- Carefully withdraw a known volume of the supernatant (the solvent phase saturated with **pivalolactone**) using a syringe. To avoid contamination from the undissolved **pivalolactone**, it is crucial not to disturb the lower phase.
- Filter the collected sample through a syringe filter into a pre-weighed volumetric flask.
- Determine the mass of the collected saturated solution.
- Quantification:
- Dilute the filtered saturated solution with the same organic solvent to a concentration that falls within the linear range of the analytical instrument (HPLC or GC).
- Analyze the diluted sample using a calibrated HPLC or GC method to determine the precise concentration of **pivalolactone**.
- The solubility can then be calculated in various units (e.g., g/100 mL, mol/L, mole fraction) based on the measured concentration, the mass of the saturated solution, and the dilution factor.

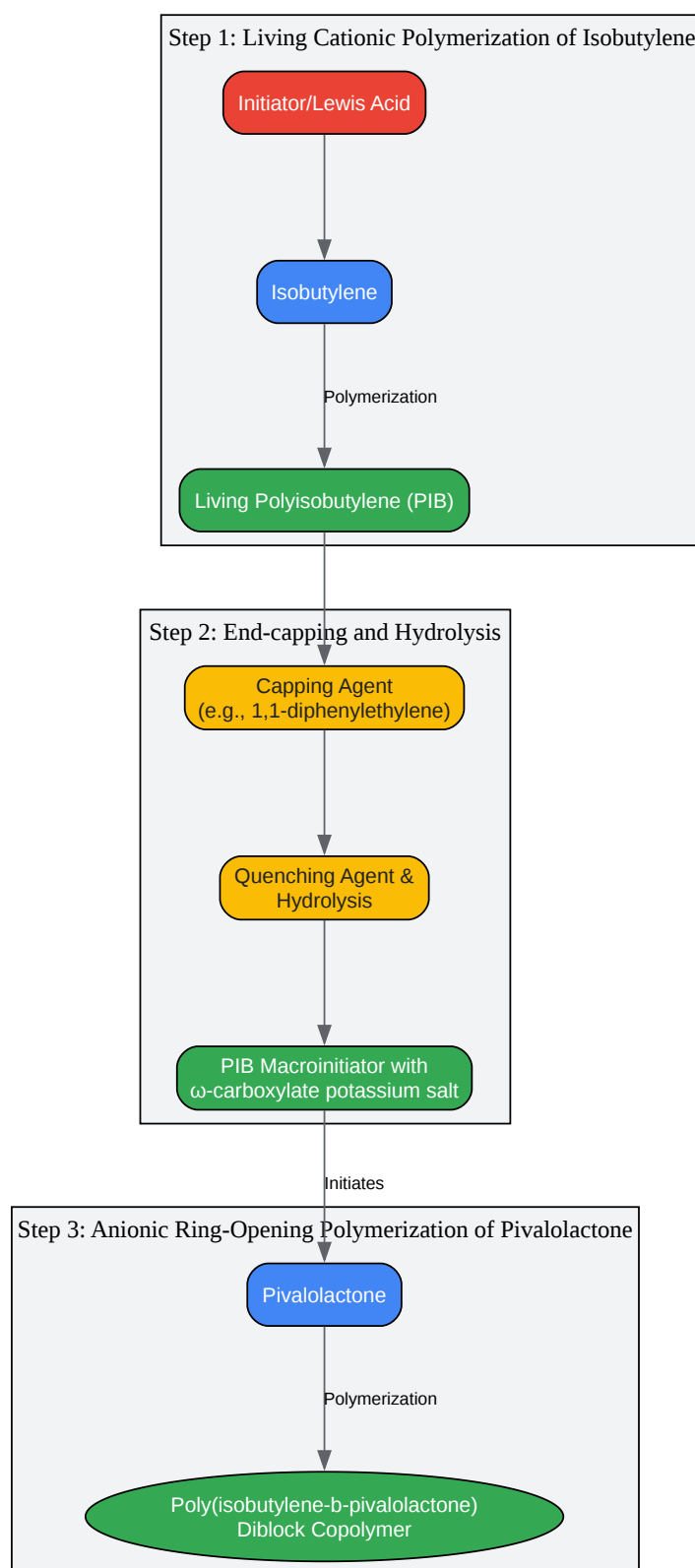
3. Data Analysis:

- The experiment should be repeated at least three times for each solvent and temperature to ensure the reproducibility of the results.
- The average solubility and standard deviation should be reported.

Mandatory Visualizations

Synthesis of Poly(isobutylene-*b*-pivalolactone) Block Copolymer

The following diagram illustrates the synthetic pathway for a poly(isobutylene-*b*-**pivalolactone**) diblock copolymer, a process that relies on the solubility of **pivalolactone** in the reaction medium.^{[4][5]}

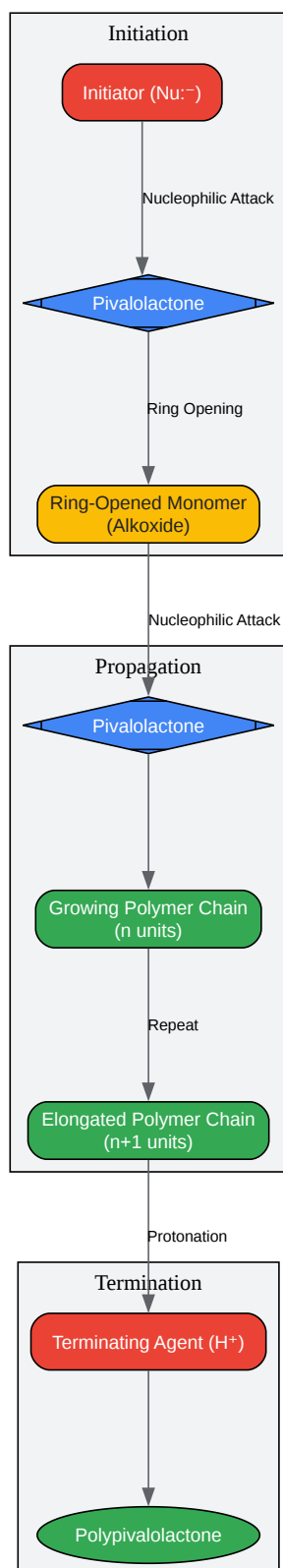


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Caption: Synthetic workflow for a diblock copolymer using **pivalolactone**.

Anionic Ring-Opening Polymerization (AROP) of Pivalolactone

The following diagram illustrates the general mechanism for the anionic ring-opening polymerization of **pivalolactone**, a common method for producing polypivalolactone.^{[6][7][8]}
^[9]



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Caption: Mechanism of anionic ring-opening polymerization of **pivalolactone**.

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